

Application Note: Quantification of Levamlodipine in Human Plasma by HPLC-UV

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Compound of Interest

Compound Name: *Levamlodipine Maleate*

CAS No.: *135969-53-8*

Cat. No.: *B15719484*

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Introduction

Levamlodipine, the pharmacologically active (S)-enantiomer of amlodipine, is a widely prescribed long-acting calcium channel blocker for the treatment of hypertension and angina.^[1] Monitoring its concentration in plasma is crucial for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring. This application note details a robust and validated Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method with UV detection for the quantification of levamlodipine in human plasma. The described method is simple, accurate, and precise, making it suitable for routine analysis in a clinical or research laboratory setting.

Principle

The method involves the extraction of levamlodipine and an internal standard (IS) from human plasma via a straightforward protein precipitation technique. The separated supernatant is then injected into an RP-HPLC system. Chromatographic separation is achieved on a C18 column with an isocratic mobile phase, and quantification is performed by monitoring the UV absorbance at a specific wavelength.

Experimental Protocols

1. Materials and Reagents

- Levamlodipine Besylate Reference Standard
- Internal Standard (e.g., Nifedipine or a similar compound not co-administered)[2]
- HPLC Grade Acetonitrile[3][4][5]
- HPLC Grade Methanol[3]
- Potassium Dihydrogen Phosphate (KH_2PO_4)[2][3][5]
- Ortho-phosphoric Acid
- Perchloric Acid[2]
- Ultrapure Water
- Drug-free Human Plasma (sourced from a certified blood bank)

2. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis detector is required. The following conditions are based on established methods:

Parameter	Specification
HPLC System	Shimadzu LC-2010 CHT or equivalent[3]
Column	Waters C18 (150 x 4.6 mm, 5µm) or equivalent[3]
Mobile Phase	10mM KH ₂ PO ₄ Buffer (pH adjusted to 6.4) : Acetonitrile : Methanol (20:70:10 v/v/v)[3]
Flow Rate	1.0 mL/min[2][3]
Injection Volume	20 µL
Detection	UV at 360 nm[3]
Column Temp.	Ambient
Run Time	~10 minutes
Retention Time	Levamlodipine: ~4.1 min[3]

3. Preparation of Solutions

- Stock Solution (Levamlodipine & IS): Accurately weigh and dissolve the reference standards in methanol to prepare stock solutions of 1 mg/mL. Store at 4°C.
- Working Solutions: Prepare serial dilutions of the stock solutions with the mobile phase to create working standards for calibration curves and quality control (QC) samples.
- Mobile Phase: Prepare the 10mM potassium dihydrogen phosphate buffer, adjust the pH to 6.4 with ortho-phosphoric acid, filter through a 0.45 µm membrane filter, and degas. Mix with acetonitrile and methanol in the specified ratio.[3]

4. Sample Preparation (Protein Precipitation)

This protocol is a widely used, simple, and rapid technique for sample clean-up.[2][3]

- Pipette 500 µL of plasma sample (or standard/QC) into a 1.5 mL microcentrifuge tube.
- Add a specified amount of internal standard working solution.

- Add 1 mL of cold methanol (or perchloric acid/acetonitrile) to precipitate the plasma proteins. [\[2\]](#)[\[3\]](#)
- Vortex the tube for 1 minute to ensure thorough mixing.
- Centrifuge the sample at 10,000 RPM for 10 minutes at 4°C.[\[3\]](#)
- Carefully transfer the clear supernatant to a clean HPLC vial.
- Inject 20 µL of the supernatant into the HPLC system for analysis.

Method Validation Summary

The described HPLC method should be validated according to regulatory guidelines (e.g., USFDA). The following tables summarize typical performance characteristics reported for similar methods.

Table 1: Linearity and Sensitivity

Parameter	Typical Value	Reference
Linearity Range	0.5 - 50.0 ng/mL	[2]
Correlation Coefficient (r^2)	> 0.99	
Lower Limit of Quantification (LLOQ)	0.5 ng/mL	[2]
Limit of Detection (LOD)	0.2 ng/mL	[5]

Table 2: Accuracy and Precision

Accuracy is reported as % recovery, while precision is shown as the relative standard deviation (%RSD).

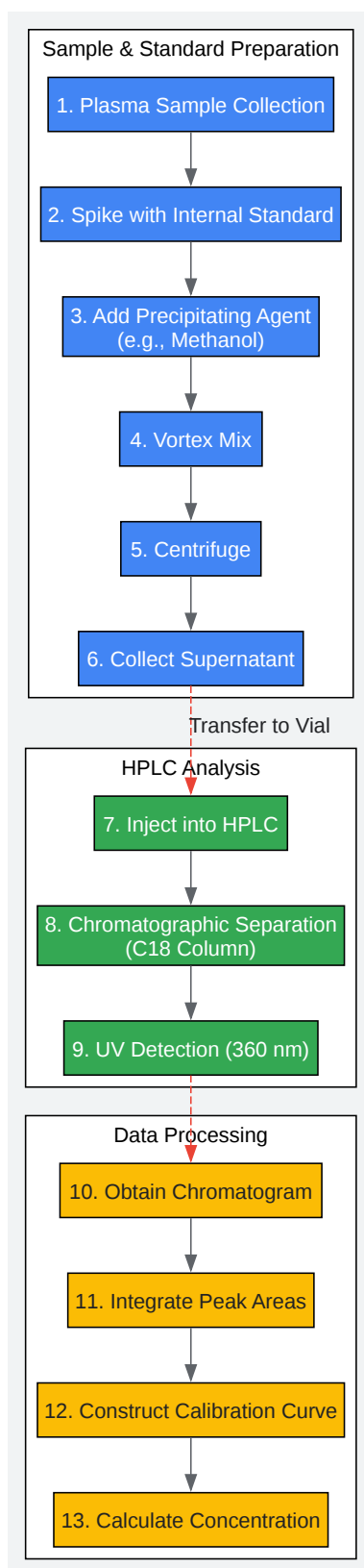
QC Level	Concentration (ng/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (% Recovery)	Reference
LQC (Low)	~1.5	< 10%	< 10%	85-115%	[5]
MQC (Medium)	~25	< 10%	< 10%	85-115%	[5]
HQC (High)	~45	< 10%	< 10%	85-115%	[5]

Table 3: Recovery and Stability

Parameter	Typical Value	Description	Reference
Extraction Recovery	> 90%	Compares analyte response in extracted plasma vs. unextracted standard.	[4]
Freeze-Thaw Stability	Stable	Analyte is stable after multiple freeze-thaw cycles (e.g., 3 cycles).	[3]
Short-Term Stability	Stable	Analyte is stable in plasma at room temperature for a specified period (e.g., 24h).	[3]
Long-Term Stability	Stable	Analyte is stable when stored at -20°C or -80°C for an extended period.	[6]

Workflow Visualization

The following diagram illustrates the complete workflow for the quantification of levamlodipine in plasma.



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Caption: HPLC workflow for levamlodipine quantification.

Alternative High-Sensitivity Method

For applications requiring lower detection limits, Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) is a powerful alternative.^{[7][8]} This technique offers superior sensitivity and specificity, often achieving LLOQs in the picogram per milliliter (pg/mL) range.^[7] Sample preparation can involve protein precipitation, liquid-liquid extraction^{[1][8]}, or solid-phase extraction^{[9][10]}.

Conclusion

The described RP-HPLC-UV method provides a reliable and accessible approach for the quantification of levamlodipine in human plasma. The protocol, featuring a simple protein precipitation step, is cost-effective and suitable for high-throughput analysis in pharmacokinetic and bioequivalence studies. The validation data confirms that the method is linear, accurate, and precise within the therapeutic concentration range.

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